

Performance comparison of electrochemical sensors based on different aminobenzenesulfonic acid isomers

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Compound of Interest

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A Comparative Guide to Electrochemical Sensors Based on Aminobenzenesulfonic Acid Isomers

For researchers, scientists, and drug development professionals, this guide provides a comparative analysis of electrochemical sensors developed using different isomers of aminobenzenesulfonic acid (ABSA). This document summarizes the performance metrics of sensors based on ortho-, meta-, and para-aminobenzenesulfonic acid, outlines the experimental protocols for their fabrication, and visualizes the underlying processes.

While a direct, head-to-head comparison under identical analytical conditions is not extensively available in the current literature, this guide collates existing data to offer a valuable overview of the distinct sensing capabilities endowed by each isomer. The information presented is intended to aid in the selection of appropriate materials and methods for the development of novel electrochemical sensors.

Performance Comparison of Aminobenzenesulfonic Acid Isomer-Based Sensors

The performance of electrochemical sensors is critically dependent on the molecular structure of the sensing material. The positional isomerism of the amino and sulfonic acid groups on the benzene ring in o-ABSA, m-ABSA, and p-ABSA influences the electropolymerization process, the morphology of the resulting polymer film, and its electrocatalytic properties. The following tables summarize the reported performance of electrochemical sensors fabricated using polymers derived from these isomers for the detection of various analytes.

Table 1: Performance of Poly(o-aminobenzenesulfonic acid)-Based Electrochemical Sensors

Analyte	Linear Range (μM)	Limit of Detection (LOD) (μM)	Method	Reference
Dopamine & Ascorbic Acid	1.0x10 ⁻¹ - 1.0x10 ¹ & 1.0x10 ¹ - 2.0x10 ²	Not Specified	DPV	[1]

Table 2: Performance of Poly(m-aminobenzoic acid)-Based Electrochemical Sensors

Note: Data for poly(m-aminobenzenesulfonic acid) is limited. The following data is for a sensor based on the structurally similar poly(3-aminobenzoic acid).

Analyte	Linear Range (mM)	Limit of Detection (LOD) (μM)	Sensitivity (μA mM ⁻¹ cm ⁻²)	Method	Reference
Glucose	1 - 16	0.2	50.71	Amperometry	[2][3]

Table 3: Performance of Poly(p-aminobenzenesulfonic acid)-Based Electrochemical Sensors

| Analyte | Linear Range | Limit of Detection (LOD) | Method | Reference | | :--- | :--- | :--- | :--- | | Sudan I | 1 - 500 μg L⁻¹ | 0.3 μg L⁻¹ | SWASV |[4] | | Norepinephrine | 0.5 - 99.8 μM | 10.0 nM | DPV |[5] | | Dopamine & Ascorbic Acid | 5.0 - 52.1 uM (Dopamine) | 2.05 nM (Dopamine) | DPV |[6] |

Experimental Protocols

Detailed methodologies are crucial for the replication and advancement of sensor technology. The following sections provide the experimental protocols for the fabrication of electrochemical sensors based on the different ABSA isomers as reported in the cited literature.

Fabrication of Poly(o-aminobenzenesulfonic acid) Modified Electrode

A poly(o-aminobenzoic acid) modified glassy carbon electrode (GCE) was prepared by electropolymerization in a pH 7.0 phosphate buffer solution (PBS)[1]. The GCE was immersed in the PBS containing o-aminobenzoic acid, and the polymer film was deposited on the electrode surface through cyclic voltammetry.

Fabrication of Poly(3-aminobenzoic acid)/Silver Nanoparticle Modified Electrode

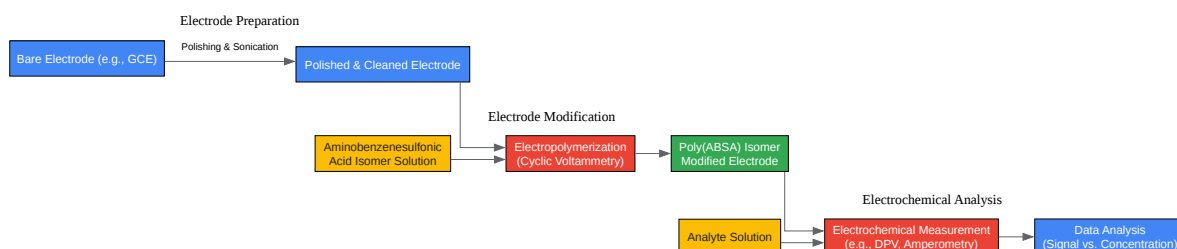
The synthesis of the poly(3-aminobenzoic acid) (P3ABA) and silver nanoparticle (AgNP) composite involved the chemical polymerization of 3-aminobenzoic acid using ammonium persulfate as an oxidizing agent[2][3]. The synthesized P3ABA was then combined with AgNPs. For electrode modification, a suspension of the P3ABA/AgNP composite was drop-casted onto a glassy carbon electrode and allowed to dry. The modified electrode was then subjected to cyclic voltammetry to remove any unreacted species[2].

Fabrication of Poly(p-aminobenzenesulfonic acid) Modified Electrode

A poly(p-aminobenzenesulfonic acid) (poly(p-ABSA)) film was electrodeposited on a glassy carbon electrode (GCE) by cyclic voltammetry[5][7]. The GCE was placed in a solution containing p-aminobenzenesulfonic acid, and the potential was cycled to induce polymerization and film formation on the electrode surface.

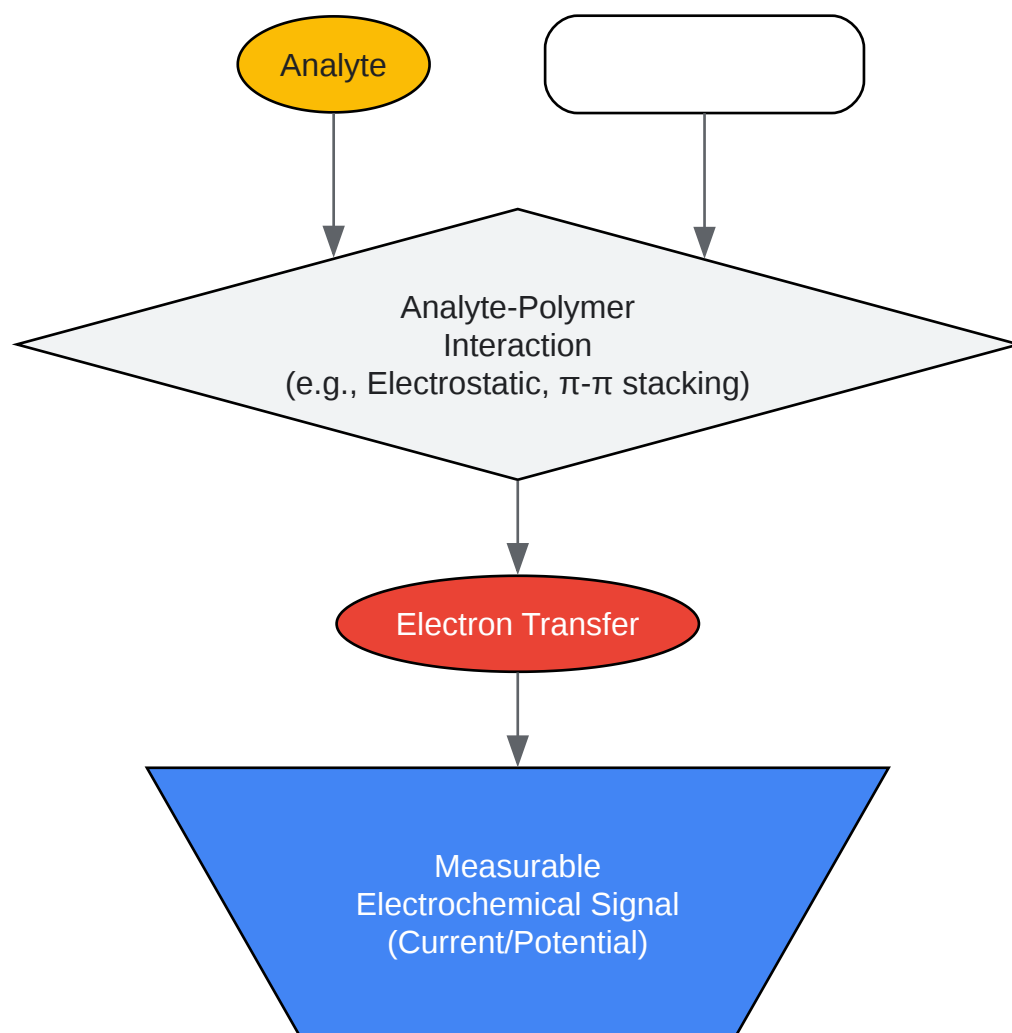
Visualizing the Workflow and Sensing Mechanism

To further elucidate the processes involved in the fabrication and operation of these sensors, the following diagrams, generated using the DOT language, illustrate the experimental workflows and the general signaling pathway.



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Caption: Experimental workflow for the fabrication and testing of poly(aminobenzenesulfonic acid) modified electrochemical sensors.



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References

- 1. Poly (O-aminobenzoic acid) modified glassy carbon electrode for electrochemical detection of dopamine in the presence of ascorbic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. researchgate.net [researchgate.net]

- 4. A novel conducting poly(p-aminobenzene sulphonic acid)-based electrochemical sensor for sensitive determination of Sudan I and its application for detection in food stuffs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. benthamdirect.com [benthamdirect.com]
- 6. researchgate.net [researchgate.net]
- 7. Electrochemical Determination of Norepinephrine at Poly (p-aminob...: Ingenta Connect [ingentaconnect.com]
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